

Cross-reactivity of diclofenac antibodies with 5-Hydroxydiclofenac and other metabolites

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Compound of Interest

Compound Name: **5-Hydroxydiclofenac**

Cat. No.: **B1228188**

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A Researcher's Guide to Diclofenac Antibody Cross-Reactivity with its Metabolites

For researchers, scientists, and drug development professionals, understanding the specificity of antibodies is paramount. This guide provides a comparative analysis of diclofenac antibody cross-reactivity with its primary metabolites, including **5-hydroxydiclofenac**, **4'-hydroxydiclofenac**, and diclofenac acyl glucuronide. The information presented is supported by experimental data to aid in the selection of appropriate antibodies for immunoassays.

Performance Comparison of Diclofenac Antibodies

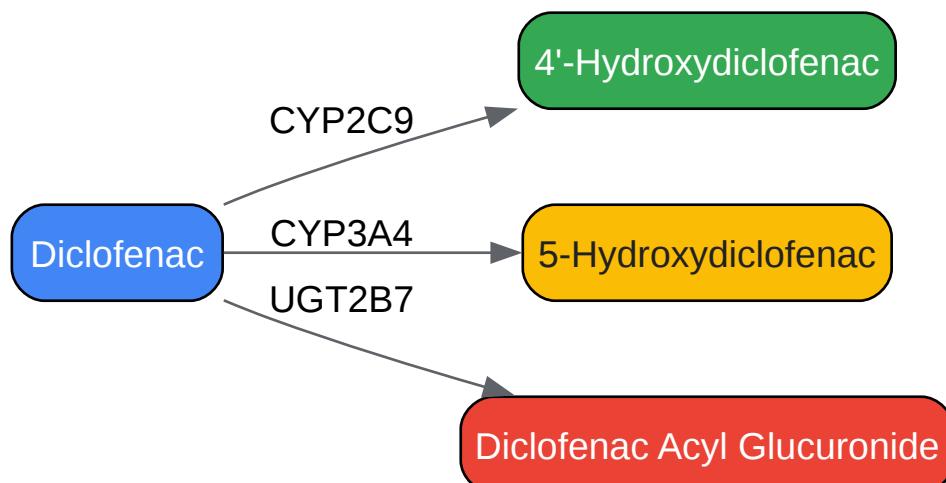
The specificity of an antibody is a critical factor in the development of accurate and reliable immunoassays for diclofenac. Cross-reactivity with its metabolites can lead to an overestimation of the parent drug concentration. Below is a summary of the cross-reactivity profile of a monoclonal anti-diclofenac antibody.

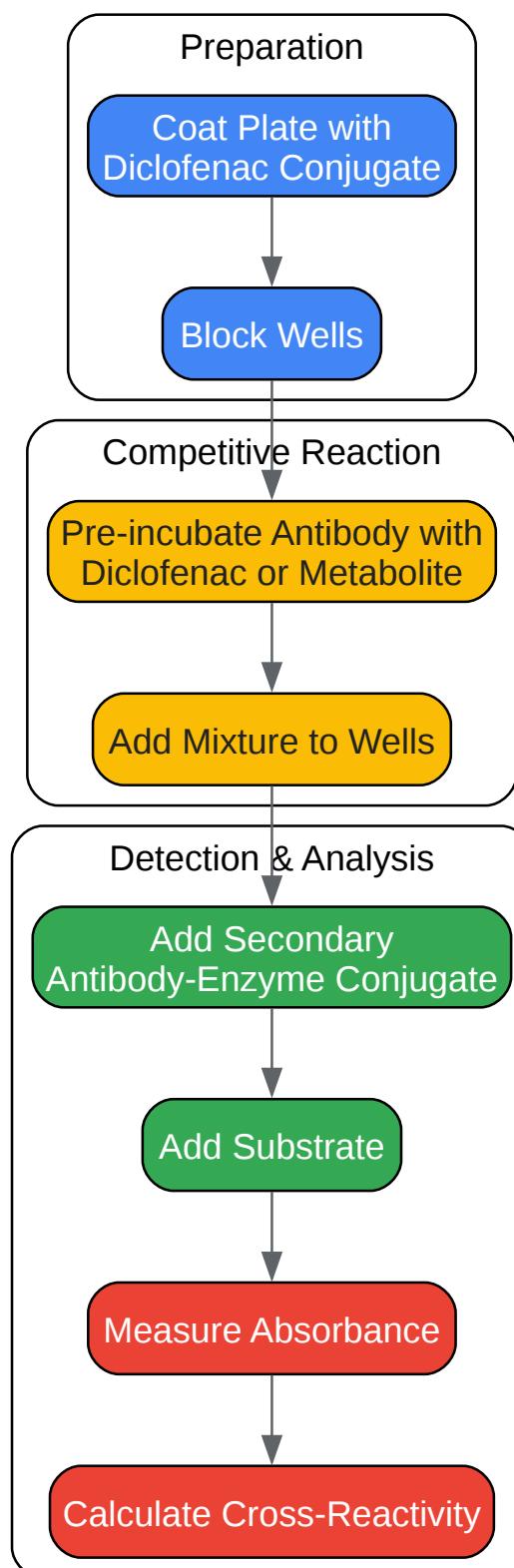
Compound	Antibody Type	Cross-Reactivity (%)	Reference
Diclofenac	Monoclonal	100	[1]
5-Hydroxydiclofenac	Monoclonal	≤ 1	[1]
4'-Hydroxydiclofenac	Monoclonal	≤ 1	[1]
Diclofenac lactam	Monoclonal	≤ 1	[1]
Diclofenac acyl glucuronide	Monoclonal	57	[1]

Note: Data for other commercially available monoclonal or polyclonal diclofenac antibodies regarding their cross-reactivity with these specific metabolites is not readily available in the public domain. Researchers are advised to request specific validation data from vendors when considering alternative antibodies.

Diclofenac Metabolic Pathway

Diclofenac is extensively metabolized in the liver, primarily by cytochrome P450 (CYP) enzymes. The major metabolic pathways include hydroxylation and glucuronidation. The following diagram illustrates the formation of key metabolites.[\[1\]](#)



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References

- 1. Re-assessment of monoclonal antibodies against diclofenac for their application in the analysis of environmental waters - PMC [pmc.ncbi.nlm.nih.gov]
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